

Application Notes and Protocols for PIK-75

Dissolution in In Vitro Studies

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Compound of Interest

Compound Name: PIK-75
CAS No.: 372196-67-3
Cat. No.: B1677873

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These application notes provide detailed protocols for the dissolution of **PIK-75**, a potent inhibitor of phosphoinositide 3-kinase (PI3K) alpha and DNA-dependent protein kinase (DNA-PK), for use in a variety of in vitro experimental settings.

Introduction

PIK-75 is a widely utilized small molecule inhibitor in cancer research and cell signaling studies.^{[1][2]} Proper dissolution and preparation of **PIK-75** are critical for obtaining accurate and reproducible experimental results. This document outlines the recommended solvents, preparation of stock solutions, and handling procedures to ensure the stability and efficacy of the compound in in vitro assays.

Data Presentation: Solubility and Stock Solution Parameters

The following table summarizes the key quantitative data for dissolving **PIK-75**. It is important to note that **PIK-75** is available as a free base and a hydrochloride salt, which may have slightly different molecular weights and solubilities.

Parameter	Value	Source(s)
Molecular Weight (Free Base)	452.3 g/mol	[2]
Molecular Weight (HCl Salt)	488.74 g/mol	
Primary Recommended Solvent	Dimethyl sulfoxide (DMSO)	[3][4]
Alternative Solvent	N,N-Dimethylformamide (DMF)	[2]
Aqueous Solubility	Insoluble	[3]
Solubility in DMSO	Up to 11 mg/mL (22.51 mM)	[3]
Recommended Stock Concentration	10 mM in DMSO	[1]
Storage of Stock Solution	-20°C	[1][4]
Long-term Stability	Up to 12 months at -20°C	

Experimental Protocols

Materials

- **PIK-75** powder (free base or HCl salt)
- High-purity, anhydrous, or newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)
- Calibrated pipettes and sterile tips

Protocol for Preparing a 10 mM PIK-75 Stock Solution in DMSO

- Pre-dissolution Preparation:
 - Bring the **PIK-75** vial to room temperature before opening to prevent condensation.
 - Use high-purity, anhydrous DMSO to prepare the stock solution. Hygroscopic DMSO can significantly impact the solubility of the product.[\[3\]](#)
- Calculation of Required Mass and Volume:
 - To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution of **PIK-75** (free base, MW = 452.3 g/mol): $\text{Mass (mg)} = 10 * 0.001 * 452.3 = 4.523 \text{ mg}$
- Dissolution Procedure:
 - Weigh out the calculated amount of **PIK-75** powder and place it in a sterile microcentrifuge tube.
 - Add the corresponding volume of DMSO to the tube.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 5-10 minutes.[\[3\]](#) Gentle warming can also aid dissolution.[\[4\]](#)
 - Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

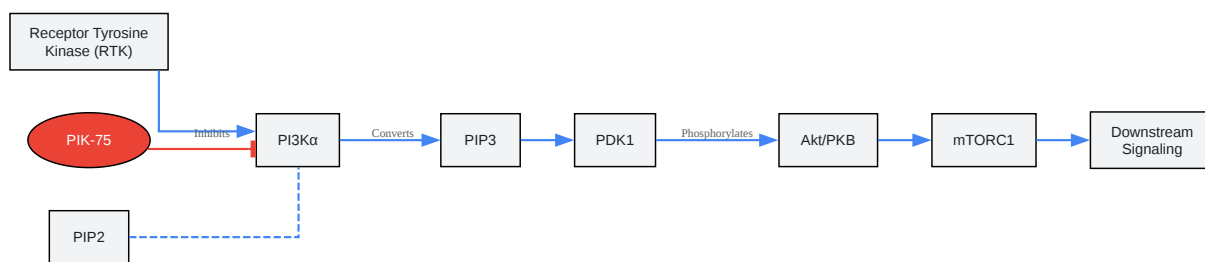
- Store the aliquots at -20°C for long-term storage.[1][4]

Protocol for Preparing Working Solutions for Cell Culture Experiments

- Thawing the Stock Solution:
 - Thaw an aliquot of the 10 mM **PIK-75** stock solution at room temperature.
- Serial Dilution:
 - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to prepare intermediate dilutions to ensure accuracy.
 - For example, to prepare a 1 μ M working solution from a 10 mM stock, you can perform a 1:100 dilution followed by a 1:10 dilution in cell culture medium.
- Final Concentration in Culture:
 - The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq$ 0.1%) to avoid solvent-induced cytotoxicity.
 - Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

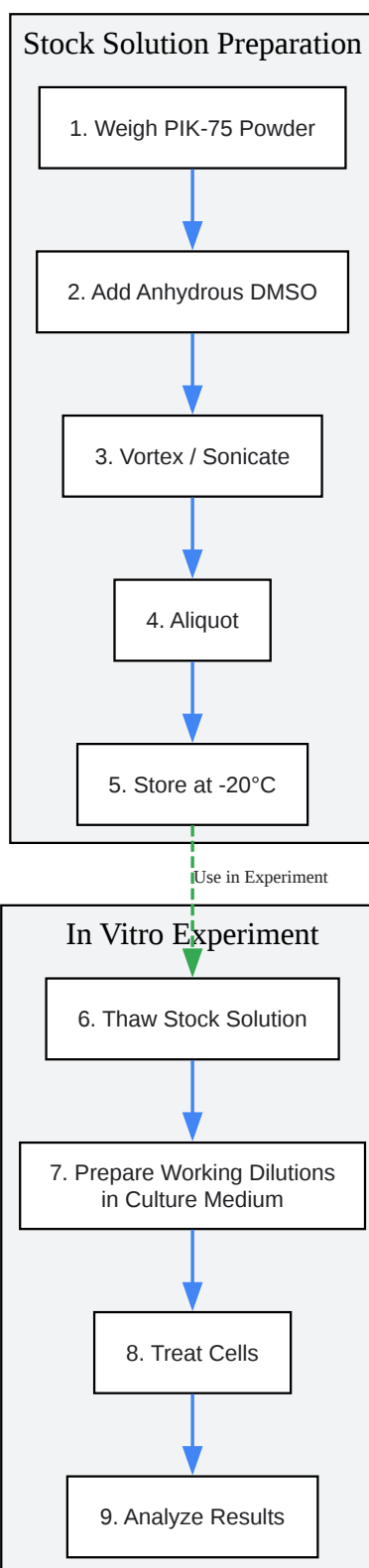
Mandatory Visualization

The following diagrams illustrate the key signaling pathway inhibited by **PIK-75** and the experimental workflow for its preparation and use.



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Caption: PI3K Signaling Pathway Inhibition by **PIK-75**.



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References

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- To cite this document: BenchChem. [Application Notes and Protocols for PIK-75 Dissolution in In Vitro Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677873/docs#application-notes-and-protocols-for-pik-75-dissolution-in-in-vitro-studies>]

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